

NKR-P1 Expression on Different Lymphocyte Subsets: An In-depth Technical Guide

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Compound of Interest

Compound Name: *NKR-P1*
CAS No.: *145113-62-8*
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the expression of the Natural Killer Receptor Protein 1 (**NKR-P1**) family of receptors across various lymphocyte subsets. **NKR-P1** molecules, also known as CD161 in humans (encoded by the KLRB1 gene), are C-type lectin-like receptors that play a crucial role in the regulation of both innate and adaptive immunity.[1] [2] This document details their expression patterns, associated signaling pathways, and methodologies for their detection and analysis, aiming to support research and development in immunology and drug discovery.

Data Presentation: Quantitative Expression of NKRP1 on Lymphocyte Subsets

The expression of **NKR-P1** varies significantly among different lymphocyte populations, and also between species. The following tables summarize the available quantitative data on the expression of human **NKR-P1A** (CD161) and its murine homologs on key lymphocyte subsets.

Human NKRP1A (CD161) Expression

Lymphocyte Subset	Subpopulation	Percentage of Positive Cells (%)	Expression Level (Qualitative)	Reference
NK Cells	CD56bright CD16-	Majority	High	[3]
CD56dim CD16+	Majority	Intermediate to High	[3]	
Immature (CD16- CD56-)	Present	-	[4]	
T Cells	Total Peripheral T Cells	~24%	-	[5]
CD4+ T Cells	-	Intermediate	[6]	
Memory (CD45RO+)	20-25%	[7]		
CD8+ T Cells	-	Intermediate (CD161int) and High (CD161high) populations	[6] [8]	
CD161bright (CD161++)	~15% of total CD8+ T cells	[3] [8]		
CD161mid (CD161+)	~10% of total CD8+ T cells	[3] [8]		
γδ T Cells	~25%	-	[9]	
Vδ1- Effector Memory (TEM)	53 ± 20%	[4]		
Vδ1- Central Memory (TCM)	27 ± 18%	[4]		
NKT Cells	Present	-	[4] [10]	

B Cells	Resting Peripheral B Cells	15-30% (express the ligand LLT1)	-	[11] [12]
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Murine NKR-P1 Expression

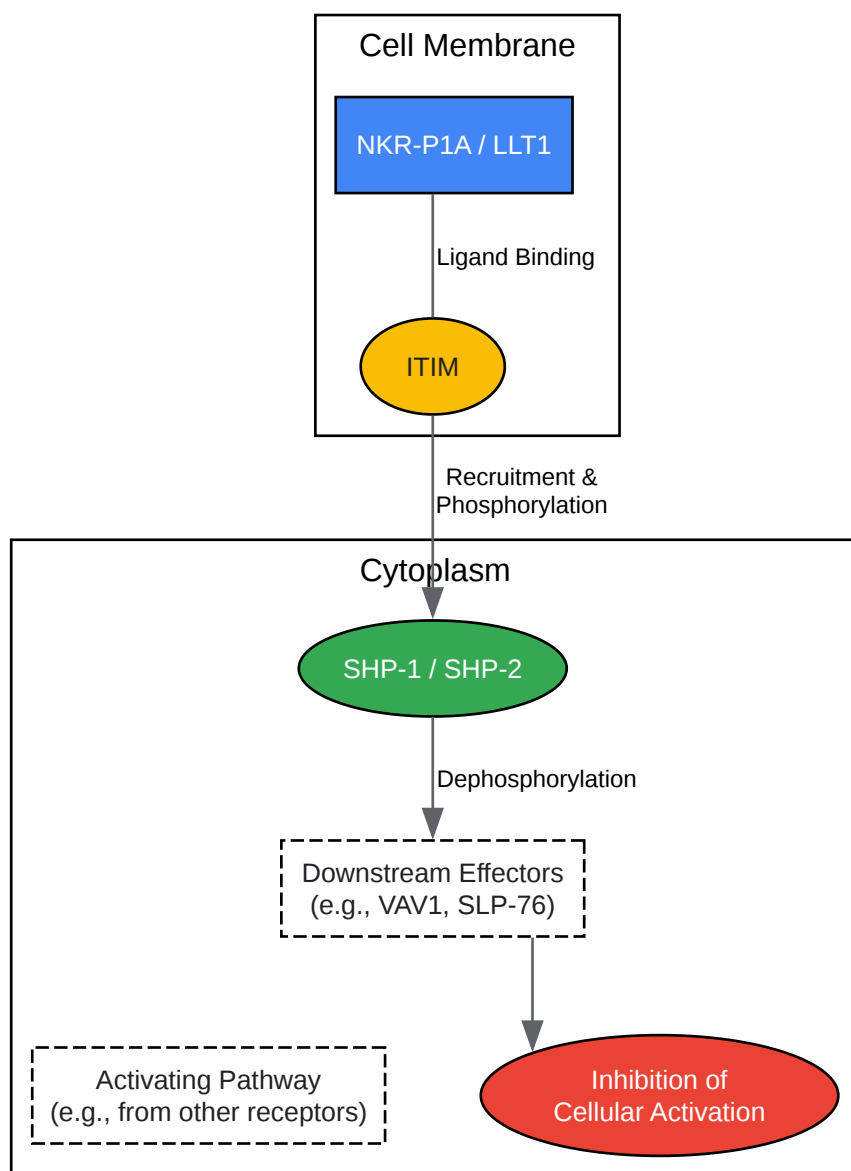
Receptor	Lymphocyte Subset	Mouse Strain	Percentage of Positive Cells (%)	Expression Level (Qualitative)	Reference
NKR-P1B (Inhibitory)	Splenic NK Cells	C57BL/6	~60%	-	[11]
Tumor-infiltrating NK Cells (EOMES-CD49a+)	MMTV-PyVT	Highest among NK subsets	-	[11]	
Gut-resident NK/ILC1, ILC2, ILC3, $\gamma\delta$ T cells	C57BL/6	Present	-	[7]	
NKR-P1C (Activating; NK1.1)	Splenic NK Cells	C57BL/6	High	High	[13]
Splenic NK Cells	BALB/c	Negative (do not react with anti-NK1.1 mAb)	-	[14] [15]	
Splenic NKT Cells	C57BL/6	High	Slightly lower than NK cells	[13]	
Thymic NKT Cells	BALB.B6-NK1.1b	~60% (TCR β intNK1.1high)	High	[13]	

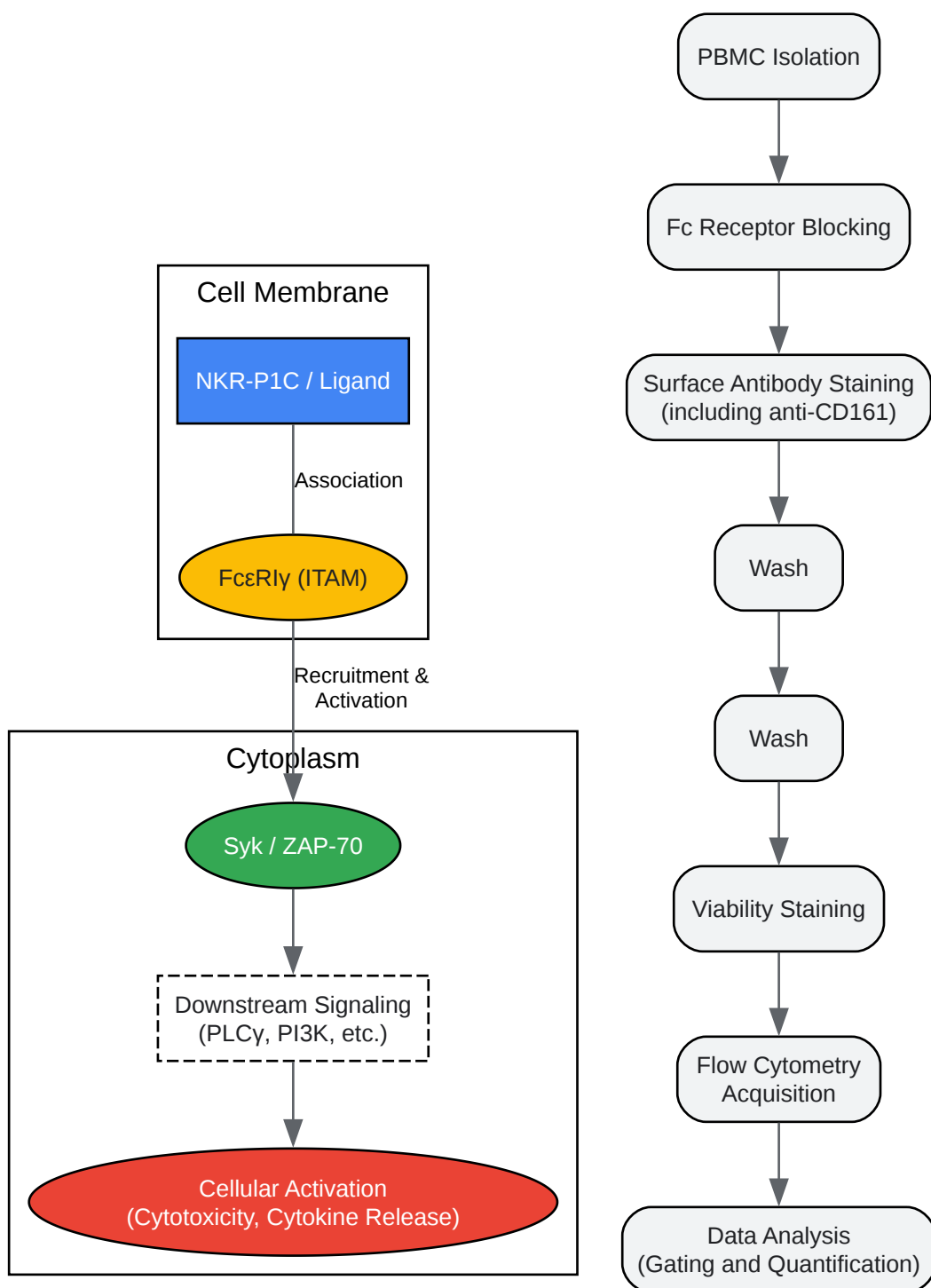
Signaling Pathways

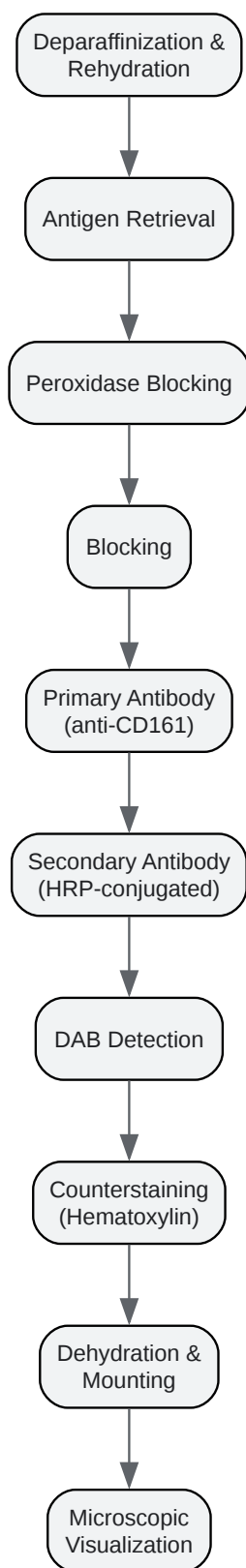
NKR-P1 receptors can mediate both activating and inhibitory signals, depending on the specific isoform and the cellular context.

Inhibitory Signaling Pathway (e.g., Human **NKR-P1A**, Mouse **NKR-P1B**)

Upon binding to its ligand, such as Lectin-like transcript 1 (LLT1), the immunoreceptor tyrosine-based inhibition motifs (ITIMs) in the cytoplasmic tail of inhibitory **NKR-P1** isoforms become phosphorylated. This leads to the recruitment of protein tyrosine phosphatases, such as SHP-1 and SHP-2, which in turn dephosphorylate downstream signaling molecules of activating pathways, thereby dampening cellular activation.







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- To cite this document: BenchChem. [NKR-P1 Expression on Different Lymphocyte Subsets: An In-depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at:

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